

Handling and storage procedures for "2-Methoxy-2-methylpropan-1-ol"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-2-methylpropan-1-ol

Cat. No.: B1600349

[Get Quote](#)

Application Notes and Protocols for 2-Methoxy-2-methylpropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-Methoxy-2-methylpropan-1-ol** (CAS No: 22665-67-4). Adherence to these protocols is crucial to ensure laboratory safety and maintain the integrity of the chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Methoxy-2-methylpropan-1-ol** is presented in the table below. This data is essential for understanding its behavior in various experimental settings.

Property	Value	Source
CAS Number	22665-67-4	[1][2][3]
Molecular Formula	C5H12O2	[3][4][5]
Molecular Weight	104.15 g/mol	[1][3][4]
Appearance	Liquid	[1]
Boiling Point	123.6 ± 8.0 °C at 760 mmHg	[6]
Density	0.9 ± 0.1 g/cm ³	[6]
Purity	Typically ≥95%	[1][6]

Safety and Hazard Information

2-Methoxy-2-methylpropan-1-ol is classified as a hazardous substance. The following table summarizes its hazard identification and precautionary measures.

Hazard Category	Information	GHS Pictogram
Signal Word	Danger	GHS02
Hazard Statements	H225: Highly flammable liquid and vapor.	Flame
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P243: Take action to prevent static discharges. P273: Avoid release to the environment. P403: Store in a well-ventilated place.	

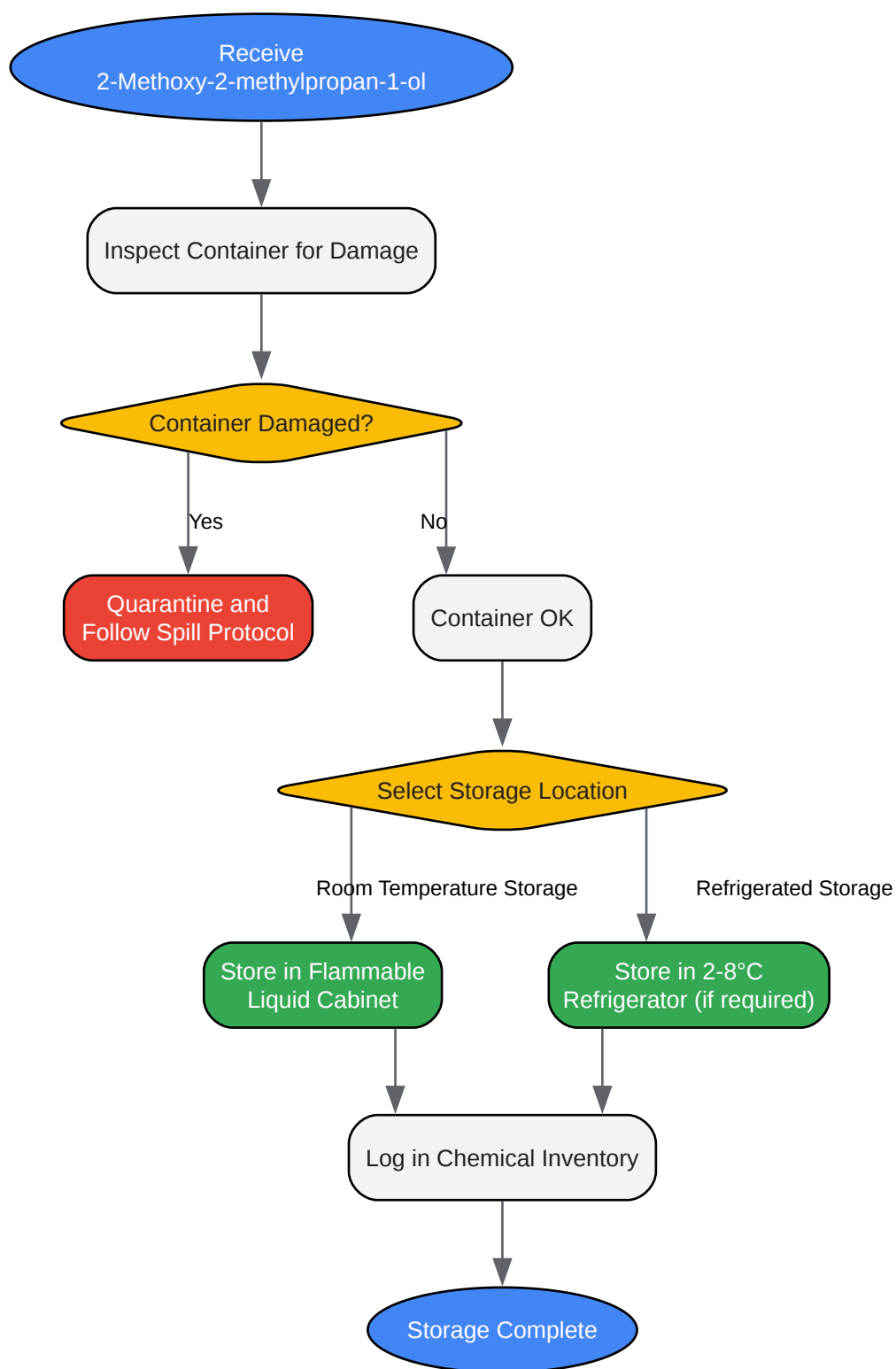
Storage Procedures

Proper storage is vital for maintaining the quality of **2-Methoxy-2-methylpropan-1-ol** and ensuring a safe laboratory environment.

Recommended Storage Conditions:

Condition	Specification
Temperature	Sealed in dry, room temperature.[1] Some suppliers recommend 2-8°C in a refrigerator.[3]
Atmosphere	Store under an inert atmosphere.
Container	Keep container tightly closed in a dry and well-ventilated place.
Incompatibilities	Strong oxidizing agents.

The following diagram outlines a logical workflow for the appropriate storage of **2-Methoxy-2-methylpropan-1-ol**.



[Click to download full resolution via product page](#)

Figure 1. Storage workflow for **2-Methoxy-2-methylpropan-1-ol**.

Handling Procedures and Experimental Protocols

4.1. General Handling Precautions

- Work in a well-ventilated area or a chemical fume hood.[\[7\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a flame-retardant lab coat.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[7\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.
- Ground and bond containers when transferring material.

4.2. Protocol for Use as a Solvent

2-Methoxy-2-methylpropan-1-ol is utilized as a solvent in various organic synthesis reactions.
[\[5\]](#)

Objective: To dissolve a solid organic compound in **2-Methoxy-2-methylpropan-1-ol**.

Materials:

- **2-Methoxy-2-methylpropan-1-ol**
- Solid organic compound
- Round-bottom flask or beaker
- Magnetic stirrer and stir bar
- Spatula
- Fume hood

Procedure:

- Ensure all work is conducted within a certified chemical fume hood.
- Place the desired amount of the solid organic compound into the flask or beaker.
- Add a magnetic stir bar to the vessel.
- Measure the required volume of **2-Methoxy-2-methylpropan-1-ol** using a graduated cylinder.
- Slowly add the solvent to the solid while stirring.
- Continue stirring until the solid is completely dissolved. The mixture can be gently warmed if necessary, taking extreme care to avoid ignition sources.
- Proceed with the intended reaction or application.

4.3. Illustrative Protocol: Synthesis of 1-Bromo-2-methoxy-2-methylpropane

This protocol is provided as an example of a synthetic transformation using **2-Methoxy-2-methylpropan-1-ol** as a starting material.^[7]

Objective: To synthesize 1-Bromo-2-methoxy-2-methylpropane from **2-Methoxy-2-methylpropan-1-ol**.

Materials:

- **2-Methoxy-2-methylpropan-1-ol**
- Phosphorus tribromide (PBr_3) or other suitable brominating agent
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Ice bath
- Dropping funnel

- Separatory funnel
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

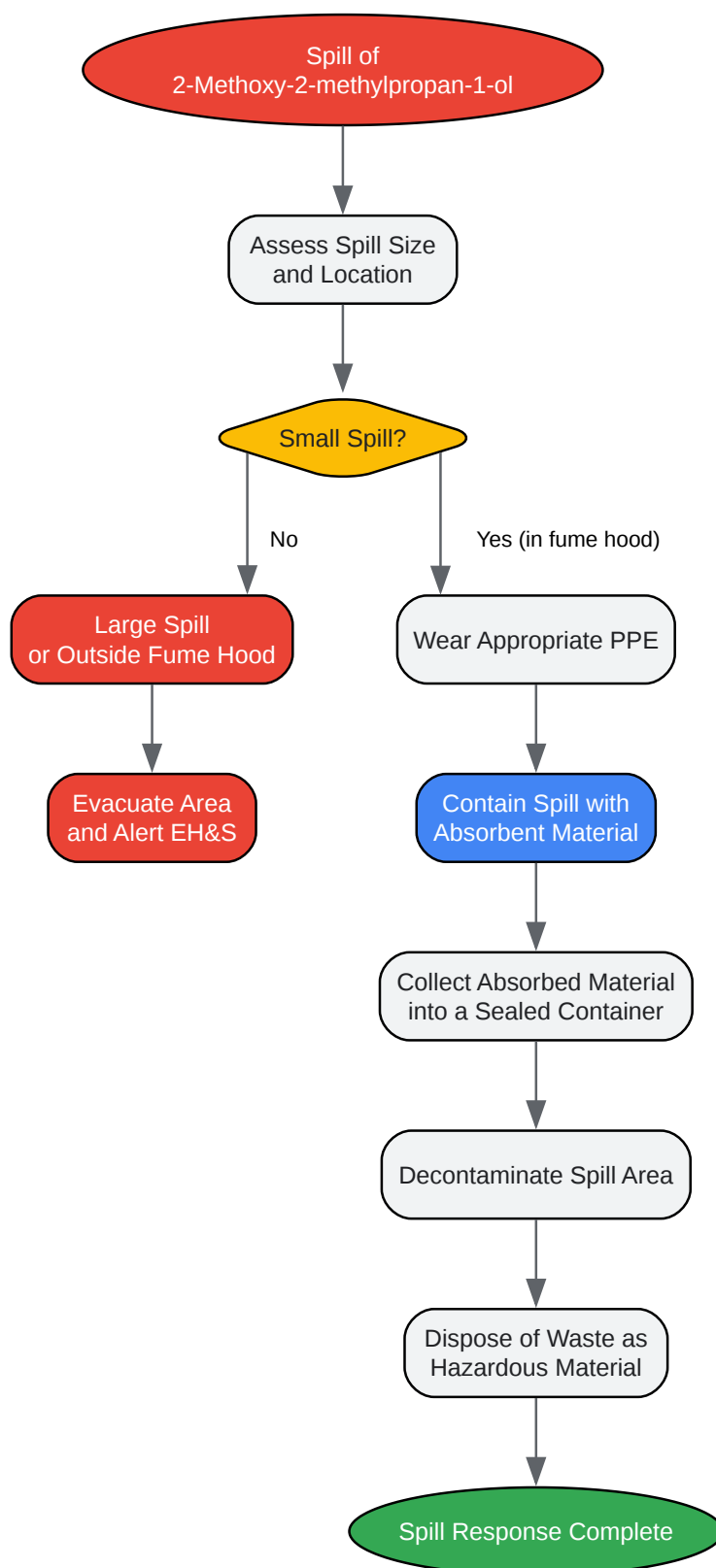
Procedure:

- Set up a round-bottom flask with a magnetic stirrer and a reflux condenser in a fume hood.
- Add a measured amount of **2-Methoxy-2-methylpropan-1-ol** to the flask.
- Cool the flask in an ice bath.
- Slowly add the brominating agent (e.g., PBr_3) dropwise from a dropping funnel while stirring vigorously. Maintain the temperature below 10°C during the addition.[\[7\]](#)
- After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for the time specified by the detailed synthetic procedure.[\[7\]](#)
- Cool the reaction mixture and carefully pour it over crushed ice.
- Transfer the mixture to a separatory funnel and separate the organic layer.[\[7\]](#)
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.[\[7\]](#)
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[\[7\]](#)
- Purify the crude product by fractional distillation.[\[7\]](#)

Spill and Emergency Procedures

In the event of a spill or accidental release, immediate and appropriate action is necessary to prevent injury and environmental contamination.

The following diagram illustrates a general spill response workflow.



[Click to download full resolution via product page](#)

Figure 2. Spill response workflow.

Disclaimer: This document is intended for informational purposes only and does not supersede any local, state, or federal regulations, or institutional safety guidelines. Always consult the Safety Data Sheet (SDS) before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxy-2-methylpropan-1-ol | 22665-67-4 [sigmaaldrich.com]
- 2. aaronchem.com [aaronchem.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 2-Methoxy-2-methyl-1-propanol | C₅H₁₂O₂ | CID 11768518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 22665-67-4 | MFCD18253497 | 2-Methoxy-2-methylpropan-1-ol [aaronchem.com]
- 6. 2-Methoxy-2-methyl-1-propanol | CAS#:22665-67-4 | Chemsrcc [chemsrc.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Handling and storage procedures for "2-Methoxy-2-methylpropan-1-ol"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600349#handling-and-storage-procedures-for-2-methoxy-2-methylpropan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com